

# Application Note and Protocol: Laboratory Scale Synthesis of Ethyl 3-methoxypropionate

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## Compound of Interest

Compound Name: **Ethyl 3-methoxypropionate**

Cat. No.: **B083209**

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Ethyl 3-methoxypropionate** is a valuable organic compound used as a solvent and an intermediate in the synthesis of various fine chemicals and pharmaceuticals. Its synthesis is typically achieved through a Michael addition of methanol to ethyl acrylate. This document provides a detailed protocol for the laboratory-scale synthesis of **Ethyl 3-methoxypropionate**, including reaction conditions, purification, and characterization data.

## Quantitative Data Summary

A summary of the key quantitative data for **Ethyl 3-methoxypropionate** is presented in Table 1.

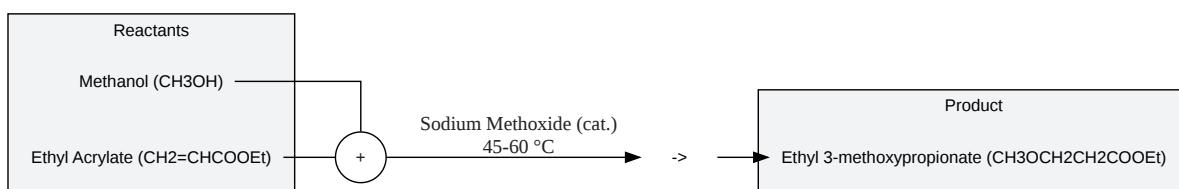
Table 1: Physicochemical Properties of **Ethyl 3-methoxypropionate**

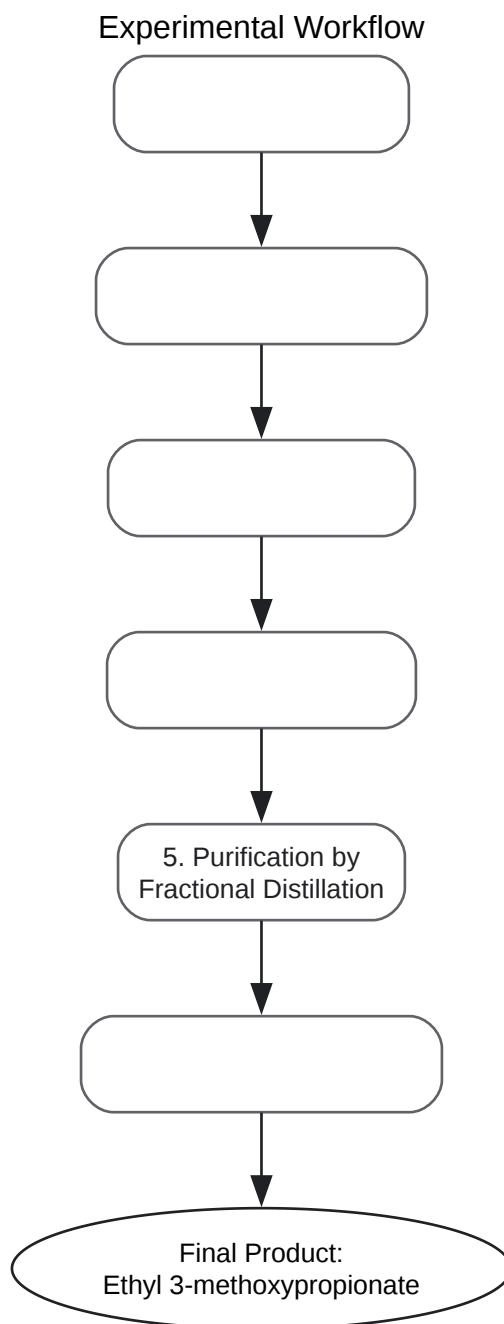
Property	Value	Reference
CAS Number	10606-42-5	
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	
Molecular Weight	132.16 g/mol	
Appearance	Colorless to Almost colorless clear liquid	
Purity	>99.0% (GC)	
Boiling Point	142-143 °C	
Density	1.009 g/mL at 25 °C	

## Reaction Scheme

The synthesis of **Ethyl 3-methoxypropionate** is achieved via a base-catalyzed Michael addition of methanol to ethyl acrylate.

Reaction Scheme for the Synthesis of Ethyl 3-methoxypropionate





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